

Improving the solubility of (S)-2-Aminododecanoic acid for experiments

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Compound of Interest

Compound Name: (S)-2-Aminododecanoic acid

Cat. No.: B554684

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Technical Support Center: (S)-2-Aminododecanoic Acid Solubility

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on improving the solubility of **(S)-2-Aminododecanoic acid** for experimental use.

Frequently Asked Questions (FAQs)

Q1: What are the main challenges in dissolving **(S)-2-Aminododecanoic acid**?

(S)-2-Aminododecanoic acid is an amphiphilic molecule, possessing a long, hydrophobic 10-carbon aliphatic chain and a hydrophilic amino acid head group. This dual nature leads to low solubility in both purely aqueous and nonpolar organic solvents. In aqueous solutions, the hydrophobic tails can cause the molecules to aggregate and precipitate.

Q2: What is the general solubility profile of **(S)-2-Aminododecanoic acid**?

It is slightly soluble in water and alcohols. Its solubility is significantly influenced by pH. In acidic conditions, the amino group is protonated, and in alkaline conditions, the carboxylic acid group is deprotonated, both of which can increase aqueous solubility. It is more soluble in organic solvents like Dimethyl Sulfoxide (DMSO) and in acidic aqueous solutions.

Q3: Can I heat the solution to improve solubility?

Gentle heating can help dissolve **(S)-2-Aminododecanoic acid**. However, prolonged or excessive heating should be avoided to prevent potential degradation. It is advisable to monitor the solution closely and use the lowest effective temperature.

Q4: Is sonication a recommended method for dissolving this compound?

Yes, sonication is a useful technique to break down aggregates and facilitate the dissolution of **(S)-2-Aminododecanoic acid** in a solvent.

Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for 2-Aminododecanoic acid (the racemic form of the target compound) and a structurally similar lipidic amino acid.

Solvent/System	Compound	Concentration	Temperature (°C)	Notes
DMSO	12-Aminododecanoic acid	1.94 mg/mL (9.01 mM)	Not Specified	Requires sonication, warming, pH adjustment to 3 with 1 M HCl, and heating to 60°C to achieve. [1]
5% TFA in Water	12-Aminododecanoic acid	175 mg/mL (812.71 mM)	Not Specified	Requires sonication. [1]
Aqueous Buffer (HEPES 10 mM, pH 7.4, 150 mM NaCl)	α-Aminotridecanoic Acid	~11 μM (Critical Aggregation Concentration)	25	Indicates very low monomeric solubility in aqueous buffer before aggregation occurs. [2] [3]
Water	(S)-2-Aminododecanoic acid	Slightly soluble	Room Temperature	Qualitative observation.
Ethanol	(S)-2-Aminododecanoic acid	Slightly soluble	Room Temperature	Qualitative observation.
Methanol	(S)-2-Aminododecanoic acid	Slightly soluble	Room Temperature	Qualitative observation.

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution in an Organic Solvent

This protocol is suitable for preparing a stock solution that will be further diluted into an aqueous buffer for cell culture or enzymatic assays.

Materials:

- **(S)-2-Aminododecanoic acid** powder
- Dimethyl Sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heating block (optional)
- Sonicator (optional)

Procedure:

- Weigh the desired amount of **(S)-2-Aminododecanoic acid** in a sterile vial.
- Add the required volume of DMSO to achieve the target concentration (e.g., 10 mM).
- Vortex the solution vigorously for 1-2 minutes.
- If the compound is not fully dissolved, gently warm the solution to 37-60°C for a short period.
[1]
- Alternatively, or in combination with warming, place the vial in a sonicator bath for 5-10 minutes.
- Visually inspect the solution to ensure complete dissolution.
- Store the stock solution in aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of a Working Solution in Aqueous Buffer

This protocol describes the dilution of an organic stock solution into an aqueous buffer.

Materials:

- Concentrated stock solution of **(S)-2-Aminododecanoic acid** in DMSO
- Sterile aqueous buffer (e.g., PBS, Tris, HEPES)
- Sterile conical tubes or flasks
- Vortex mixer or magnetic stirrer

Procedure:

- Bring the aqueous buffer to the desired experimental temperature.
- While vigorously vortexing or stirring the buffer, add the required volume of the DMSO stock solution dropwise. This rapid mixing helps to prevent precipitation.
- Ensure the final concentration of DMSO in the aqueous buffer is low (typically $\leq 1\% \text{ v/v}$) to minimize solvent toxicity in biological assays.
- Visually inspect the final solution for any signs of precipitation. If precipitation occurs, refer to the troubleshooting guide.
- Use the freshly prepared working solution for your experiment immediately. Do not store dilute aqueous solutions for extended periods.

Troubleshooting Guide

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